

Technical Guide: 4-Bromoanisole in Synthetic Chemistry

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides an in-depth overview of **4-Bromoanisole**, a key reagent in organic synthesis, with a focus on its chemical properties and applications in cross-coupling reactions, which are pivotal in the field of drug development.

Core Chemical and Physical Properties

4-Bromoanisole, also known as 1-Bromo-4-methoxybenzene, is an organobromine compound.[1] It presents as a colorless to pale yellow oily liquid with a distinct, pleasant odor reminiscent of anise seed.[1][2] This compound is a vital precursor for the synthesis of numerous 4-anisyl derivatives.[1][2] It is one of three isomers of bromoanisole.[1][2]

Quantitative Data Summary

The following table summarizes the key quantitative properties of **4-Bromoanisole**.



Property	Value	Source
Molecular Formula	C ₇ H ₇ BrO	[2][3][4]
Molecular Weight	187.03 g/mol	[2][3][5]
CAS Number	104-92-7	[3][4]
Density	1.494 g/mL at 25 °C	[2]
Melting Point	9-10 °C	[2]
Boiling Point	223 °C	[2]
Refractive Index	n20/D 1.564	[2]

Applications in Drug Development and Organic Synthesis

4-Bromoanisole is a versatile intermediate in synthetic chemistry.[2] Its utility is particularly pronounced in the construction of complex organic molecules, a cornerstone of drug discovery and development. It is frequently employed in palladium-catalyzed cross-coupling reactions, such as the Suzuki and Heck reactions, to form carbon-carbon bonds.[2] These reactions are fundamental in synthesizing biaryl compounds, which are common structural motifs in pharmaceuticals.

Beyond cross-coupling, **4-Bromoanisole** serves as a precursor for Grignard reagents and is used in the preparation of other organic compounds like aryl 1,3-diketones.[1] Additionally, it has found a niche application in molecular biology for RNA extraction, where it aids in the removal of DNA contamination.[1][2]

Experimental Protocols: Suzuki-Miyaura Coupling

The Suzuki-Miyaura coupling is a powerful method for creating carbon-carbon bonds. The following protocol details a microwave-promoted Suzuki reaction between **4-Bromoanisole** and Phenylboronic acid.

Reaction: Synthesis of 4-Methoxybiphenyl



Materials:

- **4-Bromoanisole** (0.935 g, 5.0 mmol)
- Phenylboronic acid (0.732 g, 6.0 mmol)
- Sodium Carbonate (Na₂CO₃) (1.86 g, 18.5 mmol)
- Palladium stock solution (to provide 0.0045 mol % Pd)
- Ethanol (15 mL)
- Water (15 mL)
- 100-mL round-bottom flask
- Microwave reactor

Procedure:

- Preparation: In a 100-mL round-bottom flask, combine 4-bromoanisole (0.935 g, 5.0 mmol), phenylboronic acid (0.732 g, 6.0 mmol), sodium carbonate (1.86 g, 18.5 mmol), the specified amount of palladium stock solution, 15 mL of ethanol, and 15 mL of water.
- Reaction Setup: Place the flask into the microwave reactor.
- Microwave Irradiation: Heat the reaction mixture from room temperature to reflux (approximately 83°C) using an initial microwave power of 600 W.
- Reaction Time: Hold the mixture at reflux temperature for 20 minutes.
- Work-up and Purification: Upon completion, the reaction mixture is cooled. The product, 4-Methoxybiphenyl, can then be isolated and purified using standard organic chemistry techniques such as extraction and chromatography.

Visualized Experimental Workflow



The following diagram illustrates the key steps in the Suzuki-Miyaura coupling protocol described above.

Reagent Combination (4-Bromoanisole, Phenylboronic Acid, Na2CO3, Pd Catalyst, EtOH, H2O) 1. Setup Microwave Irradiation (600 W to reflux, ~83°C) 2. Reaction Hold at Reflux (20 minutes) 3. Quenching Cooling and Work-up 4. Purification Product Isolation & Purification (Extraction, Chromatography) 5. Result Final Product (4-Methoxybiphenyl)

Workflow for Suzuki-Miyaura Coupling of 4-Bromoanisole



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